

Dabigatran-13C,d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Dabigatran-13C,d3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Dabigatran-13C,d3**, an isotopically labeled form of the direct thrombin inhibitor, Dabigatran. This document details its core physicochemical properties, its mechanism of action within the coagulation cascade, and its application in bioanalytical methodologies.

Core Properties of Dabigatran-13C,d3

Dabigatran-13C,d3 is a stable isotope-labeled version of Dabigatran, designed for use as an internal standard in quantitative bioanalysis. The incorporation of one carbon-13 atom and three deuterium atoms provides a distinct mass difference from the parent compound, enabling precise quantification using mass spectrometry.

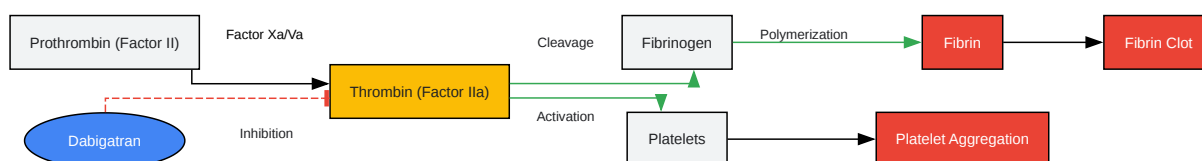
Property	Value	Source(s)
Chemical Formula	$C_{24}^{13}CH_{22}D_3N_7O_3$	[1][2]
Molecular Weight	474.53 g/mol - 475.5 g/mol	[2][3]
Parent Compound	Dabigatran	[4]
Parent Compound Formula	$C_{25}H_{25}N_7O_3$	[5][6]
Parent Compound M.W.	471.5 g/mol	[5]
Primary Application	Internal Standard for LC-MS/MS	[7][8]

Note: The slight variation in molecular weight for **Dabigatran-13C,d3** is dependent on the precision of the atomic masses used for the isotopes in the calculation.

Mechanism of Action: Direct Thrombin Inhibition

Dabigatran is a potent, competitive, and reversible direct thrombin inhibitor.[4] It binds to the active site of thrombin, thereby preventing the conversion of fibrinogen to fibrin, a critical step in the formation of a blood clot.[1] Unlike indirect thrombin inhibitors, Dabigatran can inhibit both free and clot-bound thrombin.[4] Furthermore, it inhibits thrombin-induced platelet aggregation.[4]

The signaling pathway below illustrates the central role of thrombin in the coagulation cascade and the inhibitory action of Dabigatran.



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Dabigatran's inhibitory effect on the coagulation cascade.

Experimental Protocols: Bioanalytical Quantification

Dabigatran-13C,d3 is primarily utilized as an internal standard for the accurate quantification of Dabigatran in biological matrices, such as plasma, using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following protocol is a representative methodology synthesized from established bioanalytical methods.

Sample Preparation: Protein Precipitation

- **Aliquoting:** Transfer 50 µL of the plasma sample into a clean microcentrifuge tube.
- **Internal Standard Spiking:** Add a precise volume (e.g., 20 µL) of a known concentration of **Dabigatran-13C,d3** solution (e.g., 100 ng/mL in methanol) to the plasma sample.
- **Protein Precipitation:** Add 180 µL of cold methanol to the sample to precipitate plasma proteins.
- **Vortexing:** Vortex the mixture for 5 minutes to ensure thorough mixing and protein precipitation.
- **Centrifugation:** Centrifuge the sample at a high speed (e.g., 3000 x g) for 5 minutes to pellet the precipitated proteins.
- **Supernatant Transfer:** Carefully transfer the supernatant to a clean vial for LC-MS/MS analysis.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

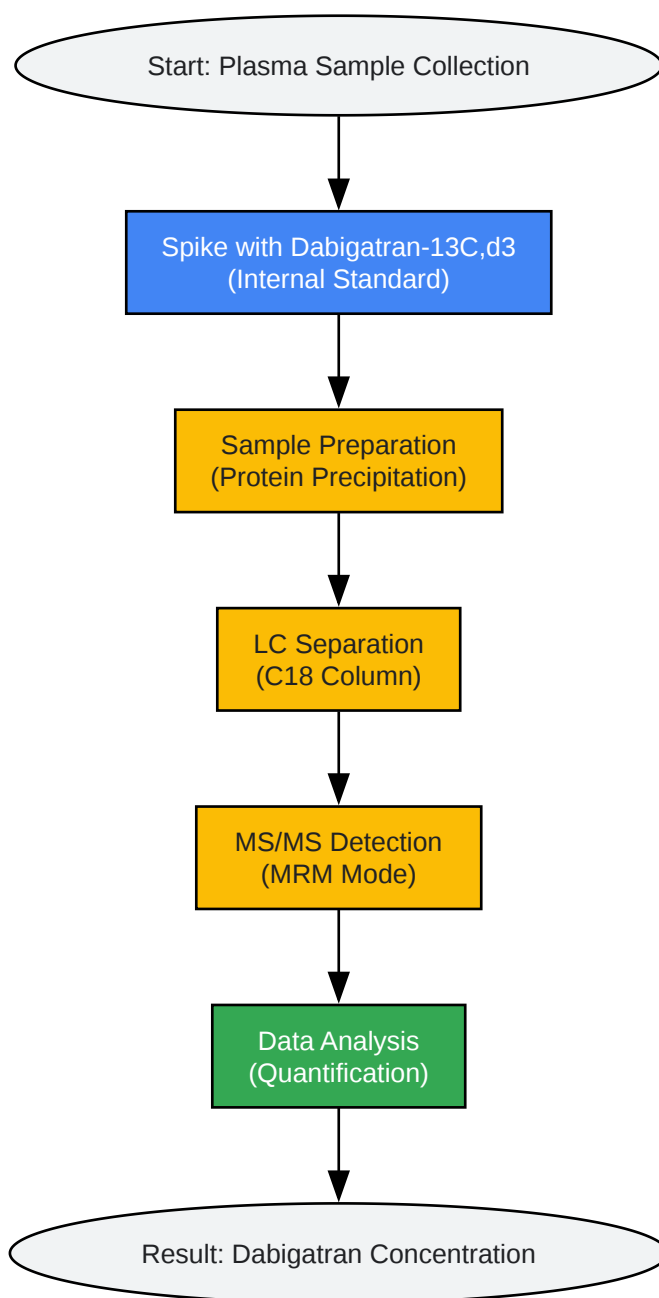
- **Chromatographic System:** A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- **Column:** A C18 reverse-phase column is commonly used for separation.
- **Mobile Phase:** A gradient of an aqueous phase (e.g., 0.1% formic acid in water) and an organic phase (e.g., acetonitrile or methanol).
- **Flow Rate:** Typically in the range of 0.3-0.5 mL/min.

- Injection Volume: 1-5 μL .
- Mass Spectrometer: A triple quadrupole mass spectrometer operated in positive electrospray ionization (ESI+) mode.
- Detection: Multiple Reaction Monitoring (MRM) is used to detect the specific mass transitions for Dabigatran and **Dabigatran-13C,d3**.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Dabigatran	472.3	289.1
Dabigatran-13C,d3	476.3	292.1

Note: The exact m/z values may vary slightly depending on the instrument and its calibration.

The experimental workflow for a typical bioanalytical study using **Dabigatran-13C,d3** is depicted below.



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Bioanalytical workflow for Dabigatran quantification.

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